

Foreword: Navigating the Benzamide Landscape

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Compound of Interest

Compound Name: 4-Propylbenzamide

CAS No.: 121193-17-7

Cat. No.: B053233

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This guide provides a comprehensive technical overview of **4-Propylbenzamide**, a specific aromatic amide with potential applications in chemical synthesis and drug discovery. It is crucial for the researcher to distinguish this compound from its common isomer, N-Propylbenzamide (CAS: 10546-70-0). In **4-Propylbenzamide**, the propyl group is substituted at the 4-position of the benzene ring, whereas in N-Propylbenzamide, it is attached to the nitrogen atom of the amide group. This structural distinction is paramount as it dictates the molecule's physicochemical properties, reactivity, and biological interactions. This document focuses exclusively on the 4-propyl isomer, offering insights into its properties, a robust and logical synthetic pathway, and its potential within the broader scientific context of benzamide derivatives.

Compound Identification and Physicochemical Properties

4-Propylbenzamide is a derivative of benzamide, characterized by a propyl substituent on the phenyl ring. Its core structure consists of a benzene ring attached to an amide functional group (-CONH₂).

Key Identifiers

Identifier	Value	Source
IUPAC Name	4-propylbenzamide	[1]
CAS Number	121193-17-7	[1]
Molecular Formula	C ₁₀ H ₁₃ NO	[1][2]
Molecular Weight	163.22 g/mol	[1]
Canonical SMILES	<chem>CCCC1=CC=C(C=C1)C(=O)N</chem>	[1]
InChIKey	LMRCNAHPCAQHJA-UHFFFAOYSA-N	[1]

Computed Physicochemical Properties

While extensive experimental data for **4-Propylbenzamide** is not readily available in the public domain, computational models provide valuable predictive insights into its behavior. These properties are crucial for designing experimental conditions, such as selecting appropriate solvent systems for synthesis and purification, and for preliminary assessment of its potential as a drug candidate (e.g., Lipinski's Rule of Five).

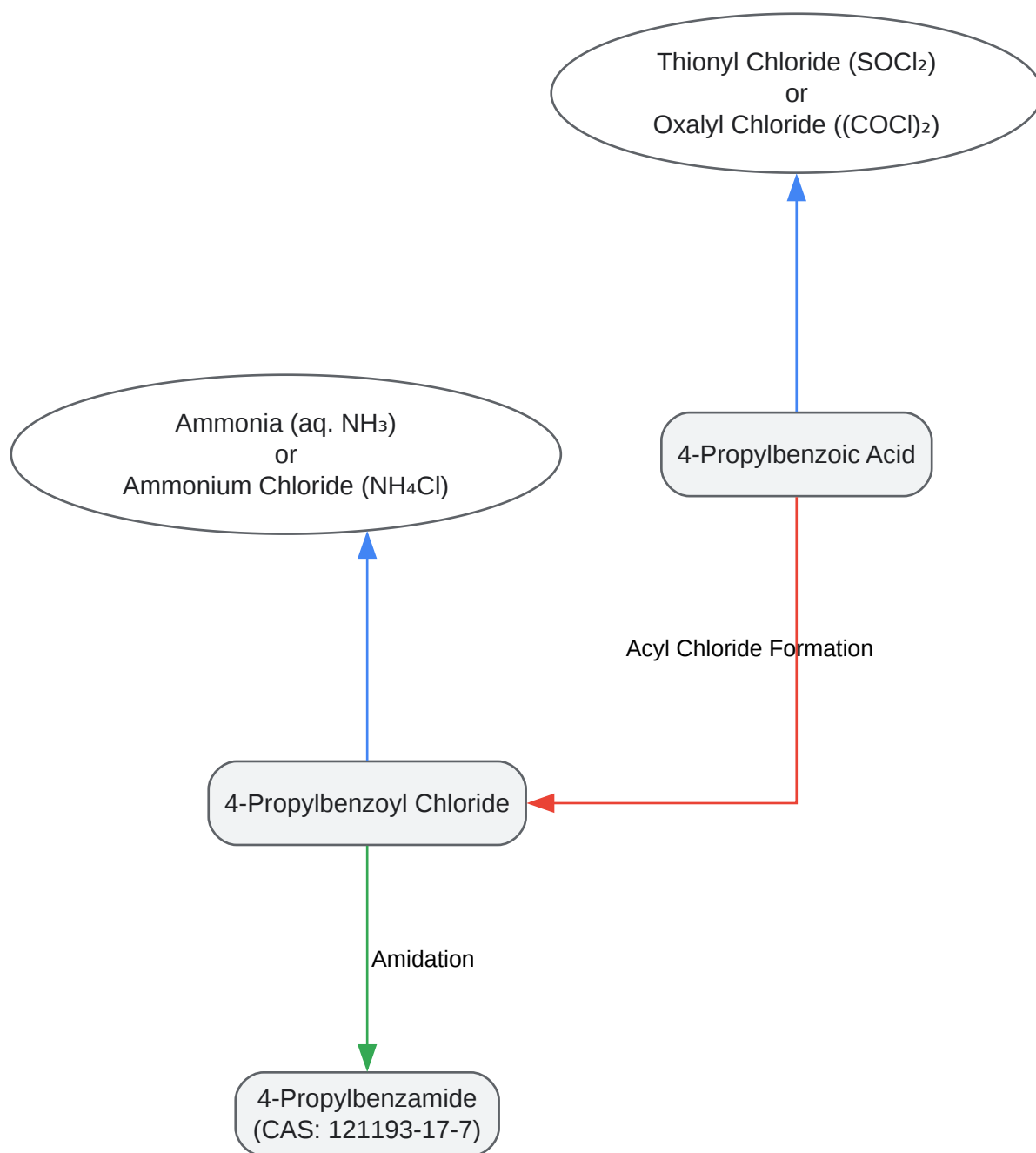
Property	Predicted Value	Significance in Research & Development	Source
XLogP3	2.8	Indicates good lipophilicity, suggesting potential for membrane permeability.	[1]
Hydrogen Bond Donor Count	1	The -NH ₂ group can donate a hydrogen bond, influencing solubility and receptor binding.	[1]
Hydrogen Bond Acceptor Count	1	The carbonyl oxygen (C=O) can accept a hydrogen bond, contributing to interactions.	[1]
Rotatable Bond Count	3	Provides conformational flexibility, which can be important for fitting into protein binding sites.	[1]
Topological Polar Surface Area	43.1 Å ²	Suggests good oral bioavailability and cell permeability.	[1]
Vapour Pressure	0.002 mmHg at 25°C	Indicates low volatility under standard conditions.	[2]

Synthesis and Purification: A Validated Approach

Specific, peer-reviewed synthesis protocols for **4-Propylbenzamide** are scarce. However, a reliable synthetic route can be designed based on fundamental principles of organic chemistry. The most logical and industrially scalable approach is a two-step process starting from commercially available propylbenzene: formylation to create the aldehyde intermediate, followed by oxidation and amidation.

Proposed Synthetic Pathway

The conversion of 4-propylbenzoic acid to **4-Propylbenzamide** is the key final step. This is most efficiently achieved by first converting the carboxylic acid to a more reactive acyl chloride, followed by reaction with ammonia. This pathway is chosen for its high efficiency and the relative ease of purification of the final product.



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Caption: Proposed two-step synthesis of **4-Propylbenzamide** from 4-propylbenzoic acid.

Detailed Experimental Protocol

This protocol describes a self-validating system. Each step includes purification and confirmation measures to ensure the integrity of the intermediate and final product before proceeding.

Step 1: Synthesis of 4-Propylbenzoyl Chloride

- **Reactor Setup:** In a fume hood, equip a 250 mL round-bottom flask with a magnetic stirrer and a reflux condenser topped with a drying tube (containing CaCl_2 or Drierite®).
- **Reagent Addition:** Add 4-propylbenzoic acid (10.0 g, 60.9 mmol) to the flask. Carefully add thionyl chloride (SOCl_2 , 13.3 mL, 182.7 mmol, 3.0 eq.) to the flask.
 - **Causality:** Thionyl chloride is a classic and effective reagent for converting carboxylic acids to acyl chlorides. It is used in excess to drive the reaction to completion, and its byproducts (SO_2 and HCl) are gaseous, which simplifies removal.
- **Reaction:** Heat the mixture to reflux (approx. 80°C) and maintain for 2-3 hours. The reaction can be monitored by observing the cessation of gas evolution.
- **Purification:** Allow the mixture to cool to room temperature. Remove the excess thionyl chloride by distillation under reduced pressure. The resulting crude 4-propylbenzoyl chloride (a colorless to pale yellow oil) is typically used in the next step without further purification.

Step 2: Synthesis of **4-Propylbenzamide**

- **Reactor Setup:** Prepare a 500 mL three-necked flask equipped with a mechanical stirrer, a dropping funnel, and a thermometer, placed in an ice-water bath.
- **Reagent Preparation:** Add concentrated aqueous ammonia (approx. 30%, 100 mL) to the flask and cool to $0-5^\circ\text{C}$.
- **Amidation Reaction:** Dissolve the crude 4-propylbenzoyl chloride from Step 1 in a minimal amount of a dry, inert solvent (e.g., 50 mL of THF or diethyl ether). Add this solution dropwise via the dropping funnel to the chilled, vigorously stirred ammonia solution, ensuring the temperature does not exceed 10°C .
 - **Causality:** The reaction is highly exothermic. Slow, dropwise addition and external cooling are critical to prevent side reactions and ensure a high yield of the desired amide. Vigorous stirring is necessary to ensure efficient mixing of the organic and aqueous phases.

- **Product Isolation:** After the addition is complete, continue stirring for an additional 1-2 hours as the mixture warms to room temperature. The white precipitate of **4-Propylbenzamide** will form.
- **Purification:** Collect the solid product by vacuum filtration using a Büchner funnel. Wash the filter cake thoroughly with cold deionized water (3 x 50 mL) to remove any ammonium chloride and excess ammonia. Further wash with a small amount of cold diethyl ether to remove nonpolar impurities.
- **Drying & Characterization:** Dry the purified product in a vacuum oven at 50-60°C to a constant weight. The final product should be a white crystalline solid.

Analytical Characterization

To confirm the identity and assess the purity of the synthesized **4-Propylbenzamide**, a suite of standard analytical techniques should be employed.

Technique	Expected Results for 4-Propylbenzamide	Purpose
^1H NMR	- Aromatic protons (AA'BB' system): Two doublets in the ~7.2-7.8 ppm range. - Amide protons (-CONH ₂): A broad singlet (~5.5-7.5 ppm, exchanges with D ₂ O). - Propyl chain protons: A triplet (~2.6 ppm, -CH ₂ -Ar), a sextet (~1.6 ppm, -CH ₂ -), and a triplet (~0.9 ppm, -CH ₃).	Confirms the molecular structure and proton environment.
^{13}C NMR	- Carbonyl carbon (~168-172 ppm). - Aromatic carbons (4 distinct signals in the ~125-145 ppm range). - Propyl chain carbons (~38, 24, 14 ppm).	Confirms the carbon skeleton of the molecule.
FT-IR	- N-H stretch: Two bands (symmetric & asymmetric) ~3100-3400 cm ⁻¹ . - C=O stretch (Amide I band): Strong absorption ~1650-1680 cm ⁻¹ . - N-H bend (Amide II band): ~1600-1640 cm ⁻¹ . - Aromatic C-H stretch: ~3000-3100 cm ⁻¹ .	Confirms the presence of key functional groups (amide, aromatic ring).
Mass Spec.	- Molecular Ion Peak [M] ⁺ at m/z = 163.10.	Confirms the molecular weight and formula.
Melting Point	A sharp, defined melting point.	A key indicator of purity.

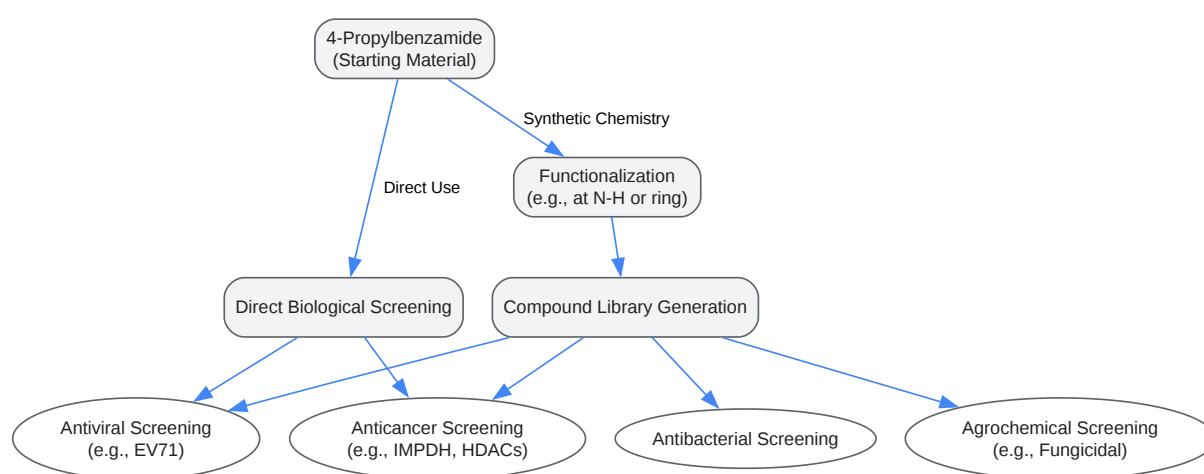
Potential Research Applications & Broader Context

While **4-Propylbenzamide** itself is not extensively studied, its chemical class—benzamides—is a cornerstone of modern medicinal chemistry and agrochemistry. The introduction of a 4-propyl

group provides a specific lipophilic modification that can be exploited to fine-tune a molecule's interaction with biological targets.

Potential research avenues for **4-Propylbenzamide** include:

- **Scaffolding for Drug Discovery:** It serves as a valuable building block for creating more complex molecules. The amide nitrogen or the aromatic ring can be further functionalized to generate libraries of compounds for high-throughput screening.[3][4]
- **Enzyme Inhibition:** Benzamide and its derivatives are known to inhibit various enzymes. For instance, benzamide riboside acts as an inhibitor of IMP dehydrogenase, an enzyme crucial for purine nucleotide synthesis in cancer cells.[5] **4-Propylbenzamide** could be screened against this and other enzyme classes, such as histone deacetylases (HDACs), which are common targets for benzamide-containing drugs.[6]
- **Antiviral and Antibacterial Agents:** Substituted benzamides have shown promise as inhibitors of viral replication (e.g., against Enterovirus 71) and as potential antibiotics.[7][8] The specific substitution pattern of **4-Propylbenzamide** could offer novel interactions with microbial targets.



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Caption: Potential research and development pathways for **4-Propylbenzamide**.

Safety, Handling, and Storage

Disclaimer: No specific GHS hazard classification or comprehensive toxicological data is currently available for **4-Propylbenzamide** (CAS: 121193-17-7).[2] Therefore, it must be handled with the utmost care, assuming it is hazardous until proven otherwise. The following guidelines are based on standard laboratory practice and data from structurally related compounds.

General Laboratory Precautions

- Personal Protective Equipment (PPE): Wear appropriate PPE at all times, including chemical safety goggles, a lab coat, and nitrile gloves.
- Handling: Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust. Avoid contact with skin, eyes, and clothing.[9]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place, away from strong oxidizing agents and strong bases.[10]

Hazard Context from Related Compounds

To inform a preliminary risk assessment, it is useful to consider the hazards of the parent compound and a key isomer.

Compound	CAS Number	GHS Hazard Statements	Source
Benzamide	55-21-0	H302: Harmful if swallowed. H341: Suspected of causing genetic defects.	[9]
N-Propylbenzamide	10546-70-0	H302: Harmful if swallowed. H318: Causes serious eye damage.	[11]

Given this context, it is prudent to assume that **4-Propylbenzamide** may be harmful if swallowed and could be an eye irritant. A full, compound-specific risk assessment is mandatory before use.

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